

# 2-Amino-1,6-dimethylimidazo[4,5-b]pyridine CAS number

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## Compound of Interest

**Compound Name:** 2-Amino-1,6-dimethylimidazo[4,5-b]pyridine

**Cat. No.:** B043360

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An In-Depth Technical Guide to **2-Amino-1,6-dimethylimidazo[4,5-b]pyridine** (1,6-DMIP)

## Introduction

**2-Amino-1,6-dimethylimidazo[4,5-b]pyridine**, commonly referred to as 1,6-DMIP, is a heterocyclic amine (HCA) identified by the CAS number 132898-04-5.<sup>[1][2][3]</sup> It belongs to the imidazopyridine class of compounds, which are structurally analogous to naturally occurring purines, making them a significant scaffold in medicinal chemistry and toxicology.<sup>[4]</sup> 1,6-DMIP is of particular interest to researchers as a mutagenic compound.<sup>[5]</sup> Its structure and biological activity are often compared to the well-known and extensively studied dietary carcinogen 2-amino-1-methyl-6-phenylimidazo[4,5-b]pyridine (PhIP), which is found in cooked meats and fish.<sup>[6][7]</sup>

This guide serves as a technical resource for researchers, scientists, and drug development professionals. It provides a comprehensive overview of 1,6-DMIP, consolidating its physicochemical properties, synthetic routes, putative biological mechanisms, and essential safety protocols to enable its informed use in a research setting. The narrative emphasizes the causal relationships behind experimental methodologies and draws upon data from closely related analogues to provide a holistic understanding where direct data is limited.

## Physicochemical Properties

The fundamental chemical and physical properties of 1,6-DMIP are summarized below. This data is critical for its handling, dissolution in appropriate solvents for experimental use, and for analytical characterization.

Property	Value	Reference
CAS Number	132898-04-5	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Formula	C <sub>8</sub> H <sub>10</sub> N <sub>4</sub>	<a href="#">[1]</a>
Molecular Weight	162.19 g/mol	<a href="#">[1]</a>
Appearance	Solid (form not specified)	<a href="#">[1]</a>
Melting Point	265-270°C (decomposes)	<a href="#">[1]</a> <a href="#">[2]</a>
Boiling Point	366.4°C at 760 mmHg (Predicted)	<a href="#">[1]</a>
Density	1.35 g/cm <sup>3</sup> (Predicted)	<a href="#">[1]</a>
Synonyms	DMIP, 1,6-Dimethyl-1H-imidazo[4,5-b]pyridin-2-amine	<a href="#">[1]</a>
Storage Temperature	Refrigerator	<a href="#">[1]</a>

Chemical Structure: Chemical structure of 2-Amino-1,6-dimethylimidazo[4,5-b]pyridine

## Synthesis and Characterization

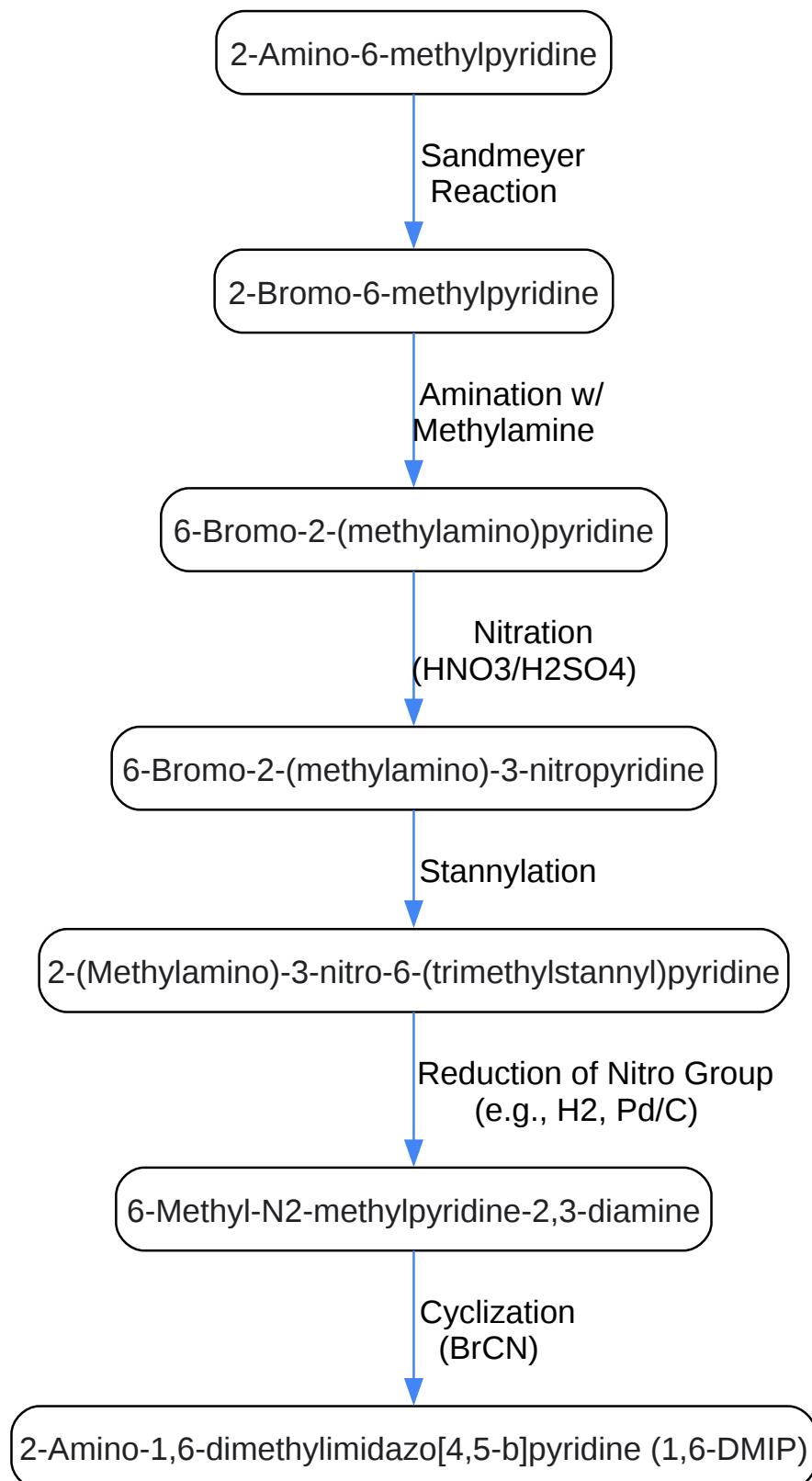
### Synthetic Pathways

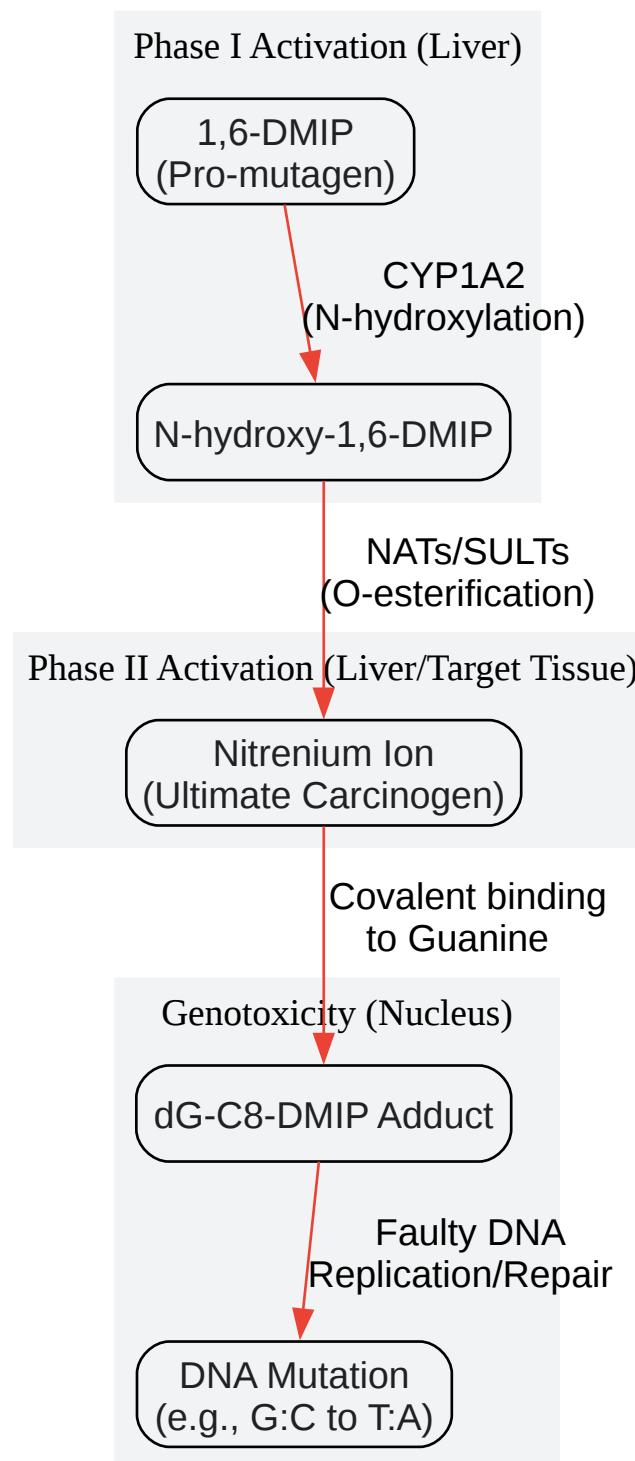
The synthesis of 2-amino-imidazo[4,5-b]pyridines like 1,6-DMIP typically involves the construction of the fused imidazole ring onto a pre-functionalized pyridine core. One established route starts from substituted 2-aminopyridine or 3-hydroxypyridine derivatives.[\[5\]](#)[\[8\]](#) A common and effective strategy involves the nitration of a substituted pyridine, followed by nucleophilic substitution, reduction of the nitro group to an amine, and subsequent cyclization with cyanogen bromide to form the 2-aminoimidazole ring system.[\[6\]](#) This regioselective approach ensures the desired isomer is produced, which is critical as the position of methyl groups can dramatically influence mutagenic activity.[\[6\]](#)

## Detailed Experimental Protocol: Synthesis of 1,6-DMIP

The following protocol is adapted from the synthetic route described by Grivas et al. for producing 1,6-DMIP, which is a self-validating system ensuring the final product is free from other methyl isomers.[\[6\]](#)

Workflow Diagram: Synthesis of 1,6-DMIP



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